

# An In-depth Technical Guide to the Thermodynamic Properties of Liquid Decane

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## Compound of Interest

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This technical guide provides a comprehensive overview of the core thermodynamic properties of liquid n-**decane** (C<sub>10</sub>H<sub>22</sub>). A straight-chain alkane with 10 carbon atoms, **decane** is a significant component of fuels like gasoline and kerosene and serves as a nonpolar solvent and a reference fluid in various scientific applications.<sup>[1][2]</sup> Understanding its thermodynamic behavior is crucial for process design, chemical synthesis, and computational modeling.

This document summarizes key quantitative data, outlines the principles of experimental determination, and visualizes the relationships between physical properties.

## Quantitative Thermodynamic Data

The following tables present critically evaluated data for the key thermodynamic properties of liquid n-**decane** at various temperatures and pressures. Data has been compiled from reputable sources, including the National Institute of Standards and Technology (NIST) and other peer-reviewed studies.<sup>[3][4]</sup>

Table 1: Density of Liquid n-**Decane** The density of liquid **decane** decreases with increasing temperature due to thermal expansion.

Temperature (K)	Pressure (kPa)	Density ( kg/m <sup>3</sup> )
293.15	100.00	731.0
293.15	10000.00	737.9
293.15	30000.00	750.9
323.15	101.3	707.6
373.15	101.3	667.4
423.15	101.3	623.7
473.15	101.3	573.9
Source: Compiled from Cheméo[5]		

Table 2: Dynamic Viscosity of Liquid n-**Decane** Viscosity, a measure of a fluid's resistance to flow, decreases significantly as temperature increases.

Temperature (K)	Pressure (kPa)	Dynamic Viscosity (mPa·s or cP)
298.15	101.3	0.859
323.10	100.00	0.600
333.10	100.00	0.500
373.15	101.3	0.354
473.15	101.3	0.179
573.15	101.3	0.104
Source: Compiled from NIST, Cheméo, and other studies[3][5][6]		

Table 3: Isobaric Heat Capacity ( $C_p$ ) of Liquid n-**Decane** Specific heat capacity is the amount of heat required to raise the temperature of a unit mass of a substance by one degree.

Temperature (K)	Pressure (kPa)	Molar Heat Capacity (J/mol·K)	Specific Heat Capacity (J/kg·K)
318.15	up to 10 MPa	-	2270
323.15	120.00	326.25	2293
343.15	120.00	336.21	2363
353.15	120.00	341.90	2403
373.15	up to 10 MPa	-	2530

Source: Compiled  
from NIST and  
Cheméo[4][5]

Table 4: Thermal Conductivity of Liquid n-**Decane** Thermal conductivity measures the ability of a material to conduct heat.

Temperature (K)	Pressure (kPa)	Thermal Conductivity (W/m·K)
278.0	101.3	0.141
298.0	101.3	0.138
323.0	101.3	0.133
353.0	101.3	0.128

Source: Compiled from various  
experimental studies[7][8]

Table 5: Enthalpy of Vaporization ( $\Delta H_{\text{vap}}$ ) of n-**Decane** This is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure.

Temperature (K)	Enthalpy of Vaporization (kJ/mol)
298.15	51.42
447.3 (Boiling Point)	39.58

Source: Compiled from NIST and PubChem[2]  
[9]

## Experimental Protocols and Methodologies

The determination of thermodynamic properties requires precise and validated experimental techniques. While detailed, step-by-step protocols are specific to each laboratory and instrument, the fundamental principles of the key methodologies are described below.

### Calorimetry for Heat Capacity

Principle: Differential Scanning Calorimetry (DSC) is a primary technique used to measure the heat capacity of liquids.[10] It operates by measuring the difference in heat flow required to increase the temperature of a sample and a reference material at the same rate.[10]

Methodology Overview:

- **Sample Preparation:** A small, precisely weighed amount of high-purity **n-decane** is hermetically sealed in a sample pan (e.g., aluminum). An identical empty pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed to scan a specific temperature range at a controlled, constant heating rate (e.g., 5-10 K/min).
- **Measurement:** As the furnace heats both pans, heat flows into each. The instrument records the differential heat flow needed to maintain both the sample and reference at the same temperature. This difference is directly related to the sample's heat capacity.
- **Data Analysis:** The resulting heat flow curve is compared against a baseline (run with two empty pans) and calibrated using a standard material with a known heat capacity (e.g., sapphire). The specific heat capacity ( $C_p$ ) is then calculated from this data.[11]

## Viscometry for Viscosity

Principle: The viscosity of liquid **decane** has been measured using various techniques, including the dual-capillary viscometer.<sup>[6]</sup> This method determines viscosity by measuring the time it takes for a fixed volume of liquid to flow through a narrow capillary tube under a known pressure differential.

Methodology Overview:

- **Instrument Setup:** A dual-capillary viscometer often uses two parallel capillaries, one for the sample at the target temperature ( $T$ ) and another for a reference fluid or the same fluid at a reference temperature ( $T_0$ ). This setup allows for precise ratio measurements.<sup>[6]</sup>
- **Temperature and Pressure Control:** The sample is loaded into the viscometer, which is housed in an oven or bath for precise temperature control. The system is pressurized to the desired level.<sup>[6]</sup>
- **Flow Measurement:** The time required for the liquid meniscus to pass between two calibrated marks on the capillary is measured accurately.
- **Calculation:** According to the Hagen-Poiseuille equation, the flow time is proportional to the dynamic viscosity. By comparing the flow time of **decane** to that of a reference standard or by using the instrument's calibration constant, the absolute viscosity can be determined.<sup>[6]</sup>

## Densitometry for Density

Principle: Vibrating tube densitometry is a common and highly accurate method for determining the density of liquids. The principle is based on the fact that the natural oscillation frequency of a U-shaped tube changes depending on the mass (and therefore density) of the fluid it contains.

Methodology Overview:

- **Sample Injection:** The liquid **decane** sample is introduced into a thermostated, oscillating U-shaped glass tube.
- **Frequency Measurement:** An electromagnetic system excites the tube, causing it to oscillate at its natural frequency. An optical sensor precisely measures this frequency.

- **Calculation:** The instrument is calibrated using fluids of known density (e.g., dry air and pure water). The density of the **decane** sample ( $\rho$ ) is then calculated from the oscillation period ( $\tau$ ) using a device-specific equation of the form  $\rho = A\tau^2 - B$ .

## Transient Hot-Wire/Plate Method for Thermal Conductivity

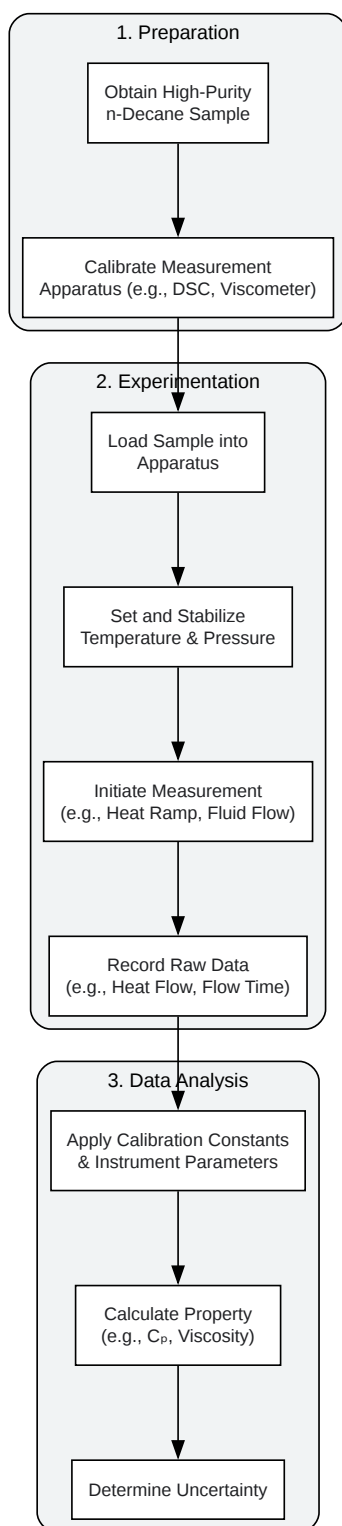
**Principle:** The transient hot-wire or parallel-plate methods are absolute techniques for measuring thermal conductivity.<sup>[7]</sup> They involve monitoring the temperature rise of a heating element (a wire or plate) submerged in the liquid over a short period.

**Methodology Overview:**

- **Apparatus:** A thin platinum wire or a flat plate is submerged in the liquid **decane** sample within a temperature-controlled cell.<sup>[7][8]</sup>
- **Heating Pulse:** A constant voltage is applied, creating a step-wise heat flux from the element into the fluid.
- **Temperature Monitoring:** The temperature change of the heating element is recorded with high temporal resolution. The element itself often acts as the thermometer by measuring its change in electrical resistance.
- **Data Analysis:** The thermal conductivity of the liquid is determined by analyzing the relationship between the temperature rise and the logarithm of time. This method is designed to be fast enough to minimize the effects of natural convection.<sup>[8]</sup>

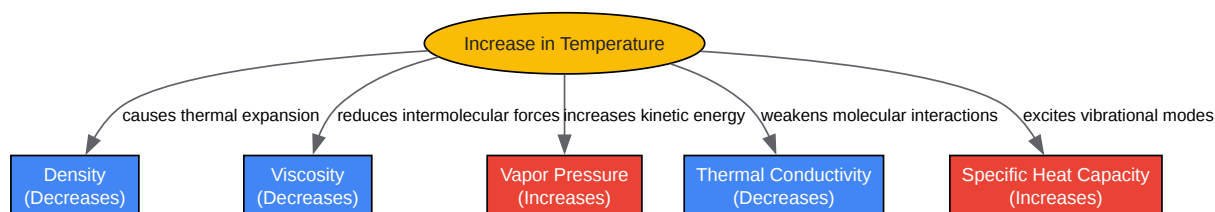
## Visualizations of Workflows and Relationships

To better illustrate the processes and concepts involved, the following diagrams were generated using Graphviz.



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Caption: Generalized workflow for determining a thermodynamic property.



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Caption: Influence of temperature on key liquid **decane** properties.

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